

Preparation of 4-Fluoro MBZP Standard Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: 4-fluoro MBZP

Cat. No.: B5635924

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Introduction

4-fluoro methylbenzylpiperazine (**4-fluoro MBZP**) is a psychoactive substance belonging to the piperazine class of compounds and is encountered in forensic and research settings.^[1]

Accurate quantification of **4-fluoro MBZP** in various matrices is crucial for toxicological analysis, pharmacological studies, and quality control in drug development. This document provides a detailed protocol for the preparation of **4-fluoro MBZP** standard solutions, essential for calibrating analytical instruments such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

This protocol outlines the necessary materials, safety precautions, and step-by-step procedures for preparing a primary stock solution and subsequent working standard solutions through serial dilution.

Chemical and Physical Data

A summary of the key chemical and physical properties of **4-fluoro MBZP** is presented in Table 1. This information is critical for accurate preparation of standard solutions and for safety considerations.

Property	Value	Reference
Full Chemical Name	1-[(4-fluorophenyl)methyl]-4-methyl-piperazine	[2][3]
Synonyms	4-fluoro Methylbenzylpiperazine, 4F-MBZP	[3]
Molecular Formula	C ₁₂ H ₁₇ FN ₂	[3]
Molecular Weight	208.3 g/mol (free base), 244.7 g/mol (hydrochloride salt)	
CAS Number	144734-44-1	
Appearance	Solid	
Solubility (HCl salt)	≥10 mg/mL in PBS (pH 7.2); Sparingly soluble in DMSO	
Solubility (free base)	10 mg/mL in methanol	
Storage Temperature	-20°C	

Experimental Protocol

This protocol describes the preparation of a 1 mg/mL primary stock solution and a series of working standard solutions with concentrations ranging from 1 ng/mL to 1000 ng/mL.

Materials and Equipment

- **4-fluoro MBZP** analytical reference standard (hydrochloride salt or free base)
- Methanol (HPLC or LC-MS grade)
- Volumetric flasks (Class A: 1 mL, 10 mL, 100 mL)
- Calibrated analytical balance (readability ± 0.01 mg)
- Calibrated micropipettes and sterile, disposable tips

- Amber glass vials with screw caps for storage
- Vortex mixer
- Ultrasonic bath

Safety Precautions

4-fluoro MBZP is a psychoactive substance with unknown toxicological properties and should be handled with care. Standard laboratory safety practices should be strictly followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and nitrile gloves at all times.
- Handling: Handle the compound in a well-ventilated fume hood to avoid inhalation of the powder.
- Disposal: Dispose of all waste materials in accordance with institutional and local regulations for chemical waste.
- Spills: In case of a spill, decontaminate the area with an appropriate solvent and dispose of the cleaning materials as hazardous waste.

Preparation of Primary Stock Solution (1 mg/mL)

- Weighing: Accurately weigh 10 mg of **4-fluoro MBZP** (adjusting for purity and salt form if necessary) using a calibrated analytical balance.
- Dissolving: Quantitatively transfer the weighed compound into a 10 mL Class A volumetric flask.
- Solubilization: Add approximately 7-8 mL of methanol to the flask. Use a vortex mixer and an ultrasonic bath to ensure complete dissolution of the compound.
- Dilution to Volume: Once completely dissolved, bring the solution to the 10 mL mark with methanol.

- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Transfer the stock solution to a properly labeled amber glass vial and store at -20°C. This stock solution is stable for at least one year under these conditions.

Preparation of Working Standard Solutions

Prepare a series of working standard solutions by performing serial dilutions of the primary stock solution. The following is an example of a dilution series to obtain concentrations commonly used in LC-MS/MS analysis.

Table 2: Serial Dilution Scheme for **4-fluoro MBZP** Working Standards

Target Concentration	Volume of Stock Solution	Diluent (Methanol) Volume	Final Volume
10 µg/mL	100 µL of 1 mg/mL Stock	9.9 mL	10 mL
1 µg/mL (1000 ng/mL)	1 mL of 10 µg/mL Stock	9 mL	10 mL
100 ng/mL	1 mL of 1 µg/mL Stock	9 mL	10 mL
50 ng/mL	500 µL of 100 ng/mL Stock	500 µL	1 mL
25 ng/mL	500 µL of 50 ng/mL Stock	500 µL	1 mL
10 ng/mL	400 µL of 25 ng/mL Stock	600 µL	1 mL
5 ng/mL	500 µL of 10 ng/mL Stock	500 µL	1 mL
1 ng/mL	200 µL of 5 ng/mL Stock	800 µL	1 mL

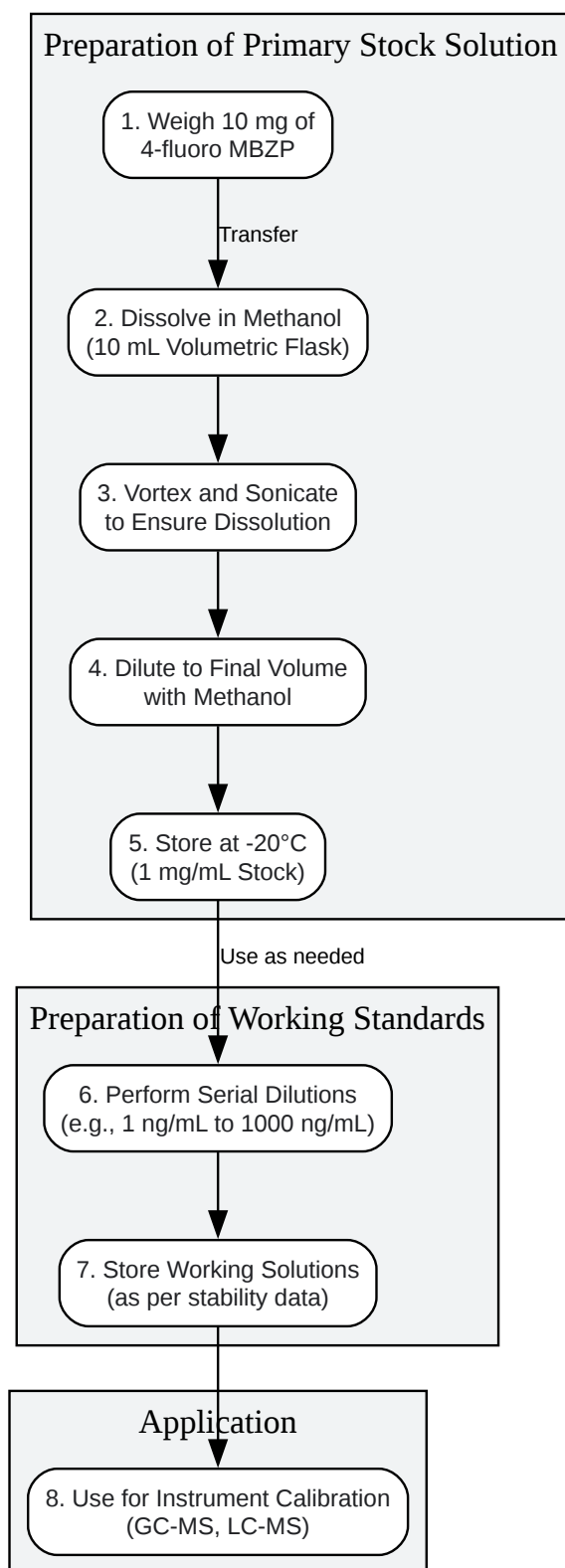
Note: Use calibrated micropipettes for all transfers. Prepare fresh working solutions from the stock solution as needed to ensure accuracy.

Quality Control

- Purity: Use only certified analytical reference standards of known purity.
- Calibration: Ensure all balances, pipettes, and volumetric flasks are properly calibrated.
- Verification: After preparation, the concentration of the stock solution can be verified by a validated analytical method (e.g., UV-Vis spectrophotometry, if a molar absorptivity value is known, or by comparing the response to a previously validated standard).

Workflow Diagram

The following diagram illustrates the workflow for the preparation of **4-fluoro MBZP** standard solutions.



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Caption: Workflow for preparing **4-fluoro MBZP** standard solutions.

Conclusion

This protocol provides a detailed and reliable method for the preparation of **4-fluoro MBZP** standard solutions. Adherence to these procedures will ensure the accuracy and consistency of analytical results in research, forensic, and drug development applications. Proper safety precautions are essential when handling this compound.

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